An In-depth Technical Guide to N,N-Dimethylbutyramide for Advanced Research

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Compound of Interest

Compound Name:	*N,N-Dimethylbutyramide*
CAS No.:	*760-79-2*
Cat. No.:	*B1330393*

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Introduction: The Versatility of a Simple Amide

In the landscape of organic synthesis and medicinal chemistry, **N,N-Dimethylbutyramide** (DMBA) stands out as a fundamental building block and a versatile polar aprotic solvent. With the chemical formula $C_6H_{13}NO$, this tertiary amide is frequently utilized as a key intermediate in the synthesis of more complex molecules, particularly within the pharmaceutical industry.[1][2] Its structural simplicity belies its importance; the N,N-dimethylamide moiety is a common feature in a vast array of biologically active compounds and approved drugs.

This guide provides an in-depth examination of **N,N-Dimethylbutyramide**, moving beyond basic data to explore the causality behind its synthesis, its practical applications in drug discovery workflows, and the rigorous protocols necessary for its safe and effective use. The information herein is curated for researchers, chemists, and drug development professionals who require a technical and field-proven understanding of this important chemical entity.

Part 1: Core Physicochemical & Molecular Properties

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A comprehensive understanding of a compound's physical and chemical properties is paramount for its effective application in a laboratory setting. These characteristics dictate its behavior as a solvent, its reactivity, and the conditions required for purification and handling. The key properties of **N,N-Dimethylbutyramide** are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_6H_{13}NO$	[3]
Molecular Weight	115.17 g/mol (115.1735)	[3][4]
CAS Number	760-79-2	[3]
IUPAC Name	N,N-dimethylbutanamide	[3]
Synonyms	N,N-Dimethylbutyramide, DMBA, Butyramide, N,N-dimethyl-	[2][3]
Appearance	Colorless to pale yellow liquid	[2]
Density	~0.872 g/cm³	[5]
Melting Point	-40 °C	[5][6]
Boiling Point	186 °C (at 760 mmHg); 80-82 °C (at 15 mmHg)	[5][6]
Flash Point	80-82°C/15mm	[6]
Solubility	Very soluble in water (110 g/L at 25°C); Soluble in polar solvents	[1][2][6]
Refractive Index	~1.4425	[5][6]

These properties, particularly its high boiling point and solubility in water and other polar solvents, make DMBA a suitable medium for a variety of chemical reactions requiring elevated temperatures and good solvation of polar substrates.[2]

Part 2: Synthesis and Mechanism

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The most common and efficient synthesis of **N,N-Dimethylbutyramide** is achieved through a classic nucleophilic acyl substitution. This reaction involves the acylation of dimethylamine with an activated form of butyric acid, typically butanoyl chloride.[7][8]

Reaction Mechanism: Nucleophilic Acyl Substitution

The underlying principle of this synthesis is the high reactivity of an acyl chloride compared to other carboxylic acid derivatives.[8] The chlorine atom is an excellent leaving group, making the carbonyl carbon highly electrophilic and susceptible to attack by a nucleophile like dimethylamine.

The reaction proceeds as follows:

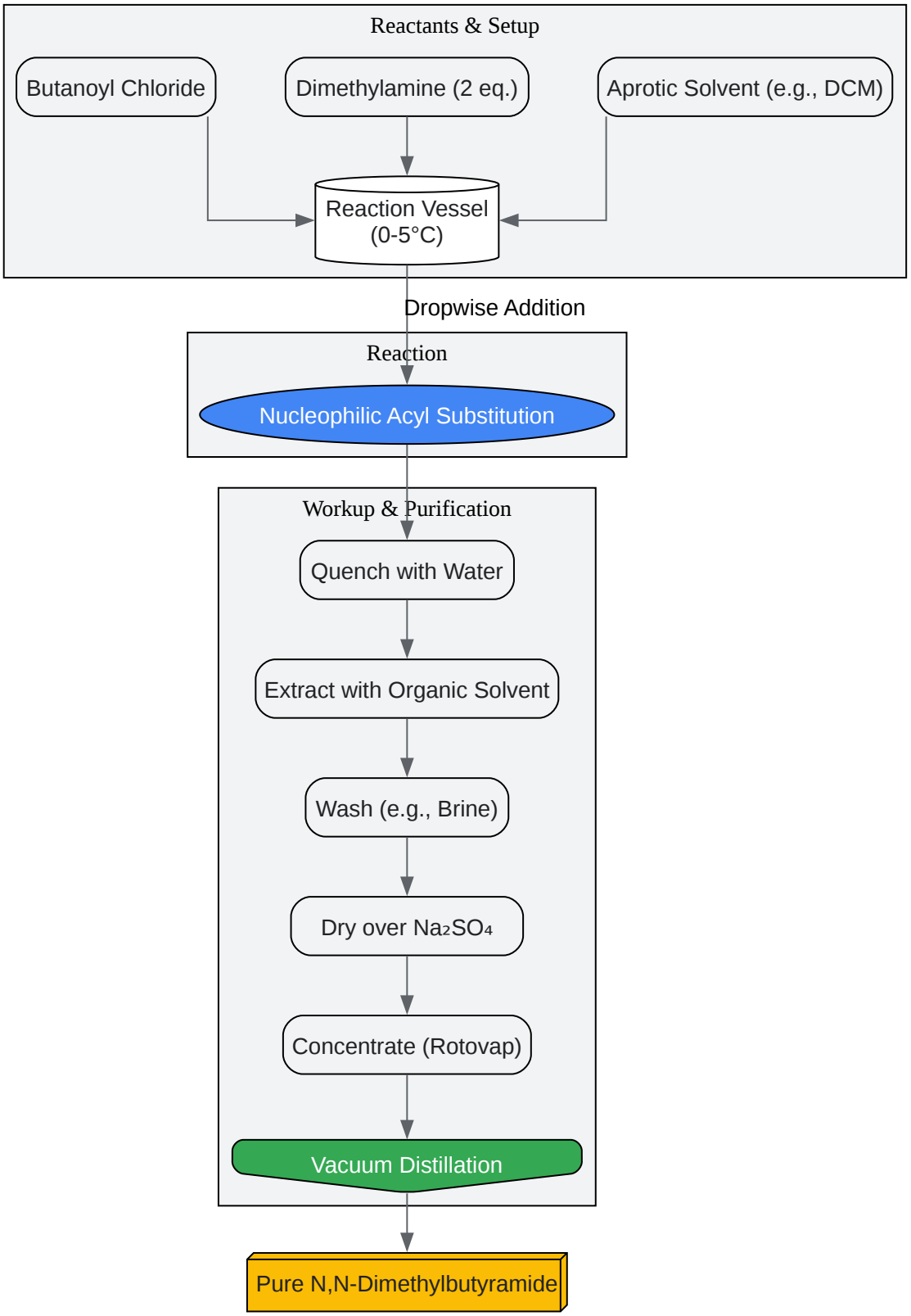
- Nucleophilic Attack: The lone pair of electrons on the nitrogen atom of dimethylamine attacks the electrophilic carbonyl carbon of butanoyl chloride.[7][9]
- Tetrahedral Intermediate Formation: This attack breaks the pi bond of the carbonyl group, pushing electrons onto the oxygen atom and forming a tetrahedral intermediate with a negative charge on the oxygen and a positive charge on the nitrogen.[8]
- Carbonyl Reformation and Leaving Group Departure: The tetrahedral intermediate is unstable. The lone pair on the oxygen atom reforms the carbonyl double bond, and simultaneously, the chloride ion is expelled as the leaving group.[9]
- Deprotonation: The resulting protonated amide is then deprotonated by a second equivalent of dimethylamine (acting as a base) to yield the final, stable **N,N-Dimethylbutyramide** and dimethylammonium chloride as a salt byproduct.[8]

This mechanism is a cornerstone of amide bond formation in organic chemistry.[10]

Diagram: Synthesis Workflow

The logical flow from starting materials to the final purified product is depicted below.

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Caption: General workflow for the synthesis of **N,N-Dimethylbutyramide**.

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Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a representative procedure for synthesizing **N,N-Dimethylbutyramide** based on the Schotten-Baumann reaction conditions.[11]

Materials:

- Butanoyl chloride (1 eq.)
- Dimethylamine solution (e.g., 40% in water or 2M in THF, 2.2 eq.)
- Dichloromethane (DCM) or Diethyl Ether
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

- Setup: Equip a round-bottom flask with a magnetic stir bar and a dropping funnel. Place the flask in an ice-water bath to maintain a temperature of 0-5 °C.
- Charge Reactants: Charge the flask with the dimethylamine solution and dilute with the chosen organic solvent (e.g., DCM).
- Addition: Dissolve butanoyl chloride (1 eq.) in the same solvent and add it to the dropping funnel. Add the butanoyl chloride solution dropwise to the stirred dimethylamine solution over 30-60 minutes, ensuring the internal temperature does not exceed 10 °C. Rationale: This slow, cooled addition controls the exothermic reaction and minimizes side product formation.
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Continue stirring for an additional 1-2 hours to ensure the reaction goes to completion.
- Workup - Quench & Separate: Carefully quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel. Separate the organic layer.

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- Workup - Wash: Wash the organic layer sequentially with saturated sodium bicarbonate solution (to neutralize any remaining acid and the dimethylammonium salt) and then with brine (to remove excess water).
- Workup - Dry & Filter: Dry the isolated organic layer over anhydrous $MgSO_4$ or Na_2SO_4. Filter off the drying agent.
- Purification: Remove the solvent under reduced pressure using a rotary evaporator. The resulting crude oil can be purified by vacuum distillation to yield pure **N,N-Dimethylbutyramide**.[12]

Part 3: Applications in Research and Drug Development

The utility of **N,N-Dimethylbutyramide** extends beyond its identity as a stable compound; its primary role in advanced research is that of a pharmaceutical intermediate and a specialized solvent.[1]

As a Pharmaceutical Intermediate

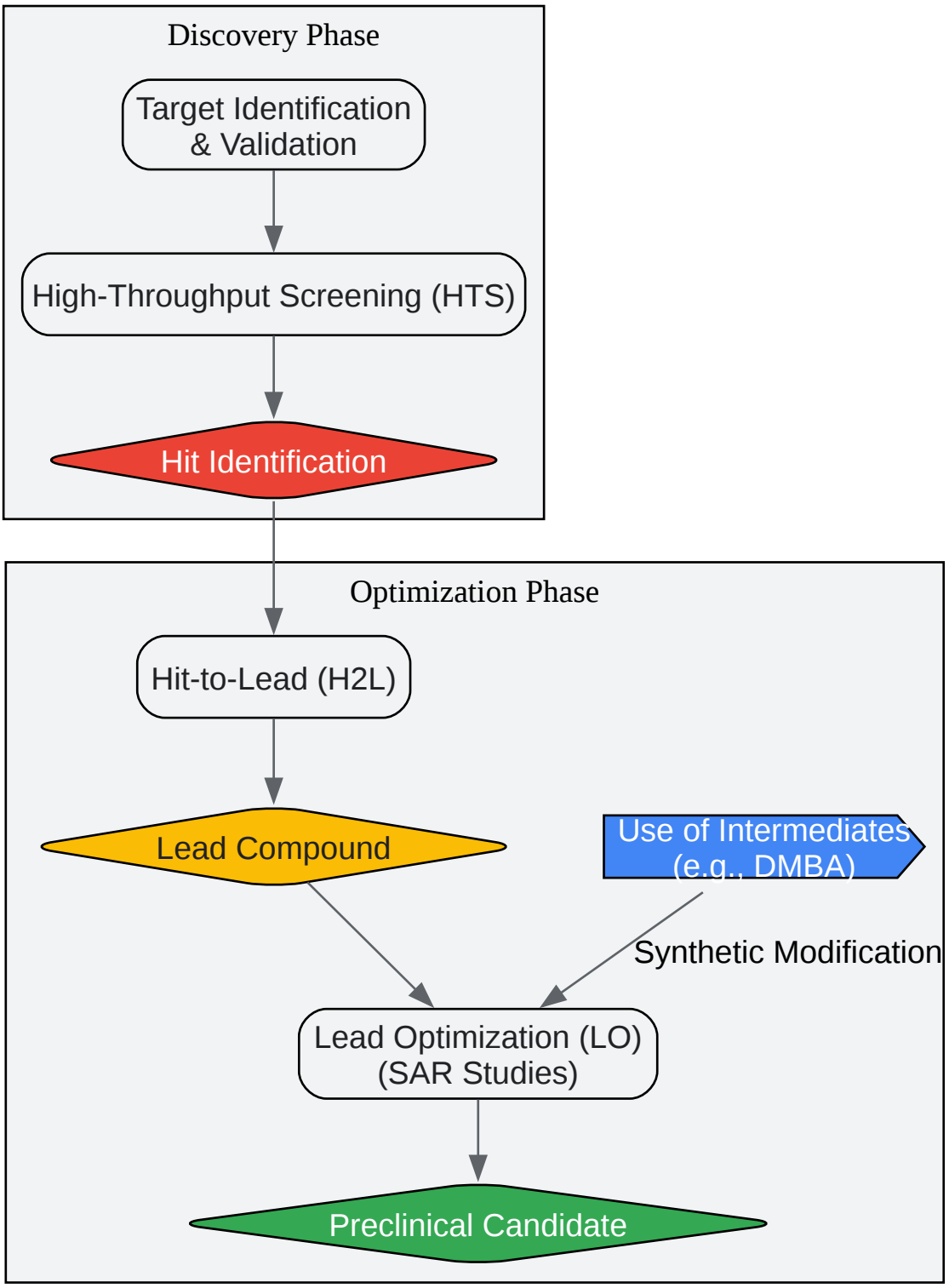
The N,N-dialkylamide functional group is a privileged structure in medicinal chemistry. It is relatively stable to metabolic degradation and can act as a hydrogen bond acceptor, influencing a molecule's solubility, permeability, and binding affinity to biological targets.[13] DMBA serves as a readily available source of the N,N-dimethylbutanoyl moiety, which can be incorporated into larger, more complex molecules during a drug discovery campaign.

The process often involves modifying a lead compound to optimize its pharmacological properties (e.g., potency, selectivity, ADME profile). The N-dealkylation of tertiary amines is a known metabolic pathway, which medicinal chemists must consider during drug design.[14][15]

Conceptual Drug Discovery Workflow

An intermediate like DMBA would typically be used during the Lead Optimization phase of a drug discovery project.

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Caption: Conceptual role of an intermediate in a drug discovery pipeline.

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As a High-Boiling Point Polar Aprotic Solvent

Similar to its well-known analogues N,N-Dimethylformamide (DMF) and N,N-Dimethylacetamide (DMAc), DMBA is a polar aprotic solvent. These solvents are capable of solvating cations well but are less effective at solvating anions. This property can significantly accelerate certain reaction types, particularly SN2 reactions and transition metal-catalyzed cross-couplings (e.g., Suzuki, Heck, Sonogashira reactions).[16] The high boiling point of DMBA makes it an excellent choice for reactions that require heating to achieve a sufficient rate.[16]

Experimental Protocol: DMBA as a Solvent in a Suzuki-Miyaura Coupling

This protocol provides a representative workflow for a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a vital C-C bond-forming reaction in pharmaceutical synthesis, using DMBA as the solvent.

Materials:

- Aryl halide (e.g., Aryl-Br, 1 eq.)
- Aryl boronic acid or ester (1.2 eq.)
- Palladium catalyst (e.g., $Pd(PPh_3)_4$, 1-5 mol%)
- Base (e.g., K_2CO_3 or Cs_2CO_3, 2-3 eq.)
- **N,N-Dimethylbutyramide** (DMBA, solvent)
- Ethyl acetate and Water (for workup)

Procedure:

- Setup: To a flame-dried Schlenk flask under an inert atmosphere (Argon or Nitrogen), add the aryl halide, aryl boronic acid, palladium catalyst, and base. Rationale: The inert atmosphere is critical as palladium catalysts, particularly in their Pd(0) state, are sensitive to oxygen.

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- Solvent Addition: Add degassed **N,N-Dimethylbutyramide** via syringe to the flask. Rationale: Degassing the solvent (e.g., by sparging with argon) removes dissolved oxygen, further protecting the catalyst.
- Reaction: Heat the reaction mixture to the desired temperature (e.g., 80-120 °C) with vigorous stirring. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup - Cooldown & Filter: Once the reaction is complete, cool the mixture to room temperature. Dilute with ethyl acetate and filter through a pad of Celite to remove the palladium catalyst and inorganic salts.
- Workup - Wash: Transfer the filtrate to a separatory funnel and wash sequentially with water and brine.
- Workup - Dry & Concentrate: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to obtain the desired biaryl product.

Part 4: Safety, Handling, and Storage

As with any chemical reagent, adherence to strict safety protocols is non-negotiable. Researchers must consult the most current Safety Data Sheet (SDS) before use.

- Personal Protective Equipment (PPE): Wear tightly fitting safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat. Handle in a well-ventilated area or a chemical fume hood.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents and sources of ignition.
- First Aid (General):
  - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen.

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- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Conclusion

N,N-Dimethylbutyramide is a quintessential example of a simple molecule with significant utility in complex scientific endeavors. Its well-defined physicochemical properties, straightforward synthesis, and functional role as both a solvent and a key structural intermediate make it an invaluable tool for researchers in organic synthesis and drug development. A thorough understanding of its reaction mechanisms, practical applications, and safety protocols, as detailed in this guide, is essential for leveraging its full potential in the laboratory and advancing the frontiers of chemical and pharmaceutical research.

References

- Cheméo. (n.d.). **N,N-Dimethylbutyramide** (CAS 760-79-2) - Chemical & Physical Properties. Retrieved from [Link].
- Khan Academy. (2010, October 21). Amide formation from acyl chloride. Glasp. Retrieved from [Link].
- Khan Academy. (n.d.). Amide formation from acyl chloride (video). Retrieved from [Link].
- Khan Academy. (2010, October 21). Amide formation from acyl chloride. Retrieved from [Link].
- Chemsrc. (2025, August 25). N,N-dimethylbutanamide (CAS#:760-79-2). Retrieved from [Link].
- Master Organic Chemistry. (2018, February 28). The Amide Functional Group: Properties, Synthesis, and Nomenclature. Retrieved from [Link].

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- National Institute of Standards and Technology. (n.d.). **N,N-Dimethylbutyramide**. NIST Chemistry WebBook. Retrieved from [Link].
- Fisher Scientific. (n.d.). Amide Synthesis. Retrieved from [Link].
- Dadzie, I., et al. (2020, October 9). Chemistry and Pharmacology of Alkylamides from Natural Origin. PMC - PubMed Central. Retrieved from [Link].
- Stenutz. (n.d.). N,N-dimethylbutanamide. Retrieved from [Link].
- Gangar, M., & Tadayon, S. (n.d.). N-Dealkylation of Amines. PMC - NIH. Retrieved from [Link].
- Kourist, R., & Te-Won, L. (2018). Medicinal chemistry of drugs with active metabolites (N-, O-, and S-desalkylation and some specific oxidative alterations). PubMed. Retrieved from [Link].
- Organic Syntheses. (n.d.). α-(N,N-DIMETHYLAMINO)PHENYLACETONITRILE. Retrieved from [Link].
- University of Rochester. (n.d.). Organic Reaction Workup Formulas for Specific Reagents. Retrieved from [Link].
- PubMed. (2024, December 16). Solvent Dictated Organic Transformations. Retrieved from [Link].
- PubMed. (2024, April 11). Medicinal Chemistry of Drugs with N-Oxide Functionalities. Retrieved from [Link].
- PMC - PubMed Central. (n.d.). Medicinal Chemistry of Drugs with N-Oxide Functionalities. Retrieved from [Link].
- Toda, F. (n.d.). Solvent-Free Organic Synthesis. Controlled Radical Polymerization. Retrieved from [Link].

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Sources

- 1. N,N-DIMETHYLBUTYRAMIDE | 760-79-2 [chemicalbook.com]
- 2. CAS 760-79-2: N,N-Dimethylbutanamide | CymitQuimica [cymitquimica.com]
- 3. N,N-Dimethylbutyramide [webbook.nist.gov]
- 4. N,N-Dimethylbutyramide, 98% | Fisher Scientific [fishersci.ca]
- 5. N,N-dimethylbutanamide | CAS#:760-79-2 | Chemsrc [chemsrc.com]
- 6. echemi.com [echemi.com]
- 7. glasp.co [glasp.co]
- 8. Khan Academy [khanacademy.org]
- 9. youtube.com [youtube.com]
- 10. masterorganicchemistry.com [masterorganicchemistry.com]
- 11. Amide Synthesis [fishersci.co.uk]
- 12. Organic Syntheses Procedure [orgsyn.org]
- 13. Chemistry and Pharmacology of Alkylamides from Natural Origin - PMC [pmc.ncbi.nlm.nih.gov]
- 14. N-Dealkylation of Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Medicinal chemistry of drugs with active metabolites (N-, O-, and S-desalkylation and some specific oxidative alterations) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. pdf.benchchem.com [pdf.benchchem.com]
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